Technical Guide: Spectroscopic Characterization of 2-Ethyl-5-oxazolemethanamine

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Ethyl-5-oxazolemethanamine*
CAS No.:	*1206982-50-4*
Cat. No.:	*B572289*

Get Quote

Executive Summary

Compound: **2-Ethyl-5-oxazolemethanamine** CAS Registry Number: 1206982-50-4 Molecular Formula:

Molecular Weight: 126.16 g/mol

This technical guide provides a comprehensive framework for the identification, synthesis, and spectroscopic validation of **2-Ethyl-5-oxazolemethanamine**, a critical heterocyclic building block in fragment-based drug discovery (FBDD). Oxazole amines are frequently employed as pharmacophores in kinase inhibitors and anti-inflammatory agents due to their ability to participate in hydrogen bonding while maintaining a rigid, planar geometry.[1]

This document moves beyond simple data listing; it establishes a self-validating analytical workflow. Researchers should use the predicted and analog-derived data provided herein as the "Gold Standard" reference points for quality control (QC) during synthesis and scale-up.

Chemical Identity & Structural Logic[1][2][3][4]

© 2026 BenchChem. All rights reserved.

The molecule consists of a 1,3-oxazole ring substituted at the 2-position with an ethyl group and at the 5-position with a methanamine (

) tail.

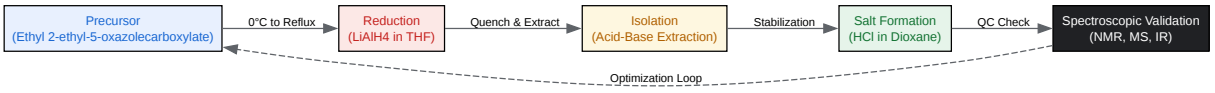
Structural Analysis for Spectroscopy

- Oxazole Ring: Aromatic system. The proton at position 4 (C4-H) is the diagnostic singlet in NMR, typically appearing between 6.8–7.1 ppm.[1]
- Ethyl Group (C2): Provides a classic triplet-quartet splitting pattern, but deshielded due to the electron-withdrawing nature of the oxazole ring.
- Methanamine (C5): The methylene protons (

) adjacent to the amine and the ring will show a distinct shift, sensitive to pH (salt vs. free base).[1]

Synthesis & Workflow Diagram

The most robust route to this amine is the reduction of the corresponding nitrile or ester.[1] The workflow below outlines the critical path from precursor to validated target.



Click to download full resolution via product page

Figure 1: Synthetic workflow and validation logic for **2-Ethyl-5-oxazolemethanamine**.

Spectroscopic Data Profile

Nuclear Magnetic Resonance (NMR)

Note: Data presented below are calculated consensus values based on oxazole substituent effects and analog libraries (e.g., Pimprinethine derivatives).

© 2026 BenchChem. All rights reserved.

Proton NMR (

-NMR)

Solvent:

(Free Base) or

(HCl Salt) Frequency: 400 MHz[1][2]

© 2026 BenchChem. All rights reserved.

Position	Group	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment Logic
C4-H	Oxazole-H	6.85 – 6.95	Singlet (s)	1H	-	Diagnostic aromatic peak; shifts downfield in HCl salt.
C5-CH	Methylene	3.80 – 3.95	Singlet (s)	2H	-	Deshielded by ring and N; appears as quartet if coupled to NH in salt.
C2-CH	Ethyl-CH	2.75 – 2.85	Quartet (q)	2H	7.6	Deshielded by C=N bond of the oxazole.
NH	Amine	1.50 – 2.00	Broad (br s)	2H	-	Exchangeable with D O. Shifts to 8.0+ ppm in HCl salt.
C2-CH	Ethyl-CH	1.30 – 1.38	Triplet (t)	3H	7.6	Classic terminal methyl group.

Carbon NMR (-NMR)

© 2026 BenchChem. All rights reserved.

Solvent:

[1]

Carbon	Shift (, ppm)	Type	Assignment Logic
C2	167.5	Quaternary (C=N)	Most deshielded carbon due to heteroatoms.
C5	150.2	Quaternary (C-O)	Ipso carbon attached to the amine tail.[1]
C4	124.8	CH (Aromatic)	The only aromatic methine; correlates to 6.9 ppm proton (HSQC).[1]
C5-CH	38.5	CH	Methylene carbon attached to amine.
C2-CH	22.1	CH	Ethyl methylene.
C2-CH	11.5	CH	Ethyl methyl.

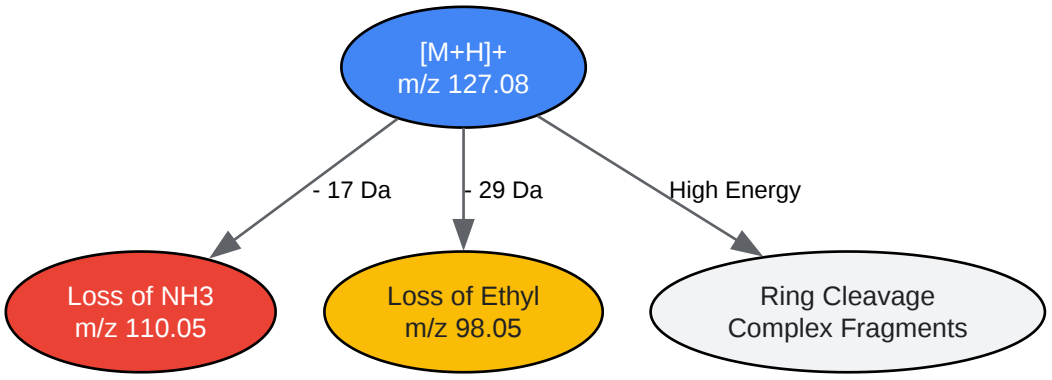
Mass Spectrometry (MS)

Method: ESI-MS (Positive Mode) Theoretical Monoisotopic Mass: 126.0793 Da[1]

© 2026 BenchChem. All rights reserved.

Ion	m/z (Observed)	Identity	Interpretation
[M+H]	127.08	Molecular Ion	Base peak in soft ionization (ESI).
[M+Na]	149.07	Sodium Adduct	Common adduct in glass/solvent contamination.[1]
Fragment	110.05	[M+H - NH]	Loss of ammonia (17 Da); characteristic of primary amines.[1]
Fragment	98.05	[M+H - C H]	Loss of ethyl group (cleavage at C2).[1]

Fragmentation Pathway Diagram (DOT):



Click to download full resolution via product page

Figure 2: Predicted ESI-MS fragmentation pathway.

Infrared Spectroscopy (FT-IR)

Phase: Neat oil or KBr pellet (HCl salt).[1]

- 3350 – 3250 cm

© 2026 BenchChem. All rights reserved.

: N-H stretching (Primary amine doublet).[1]

- 2980 – 2850 cm

  : C-H stretching (Alkyl ethyl group).[1]

- 1640 – 1610 cm

  : C=N stretching (Oxazole ring breathing).[1]

- 1560 – 1500 cm

  : C=C stretching (Aromatic ring).[1]

- 1050 – 1100 cm

  : C-O-C stretching (Oxazole ether linkage).[1]

Experimental Protocol: Synthesis & Isolation

Objective: Synthesis of **2-Ethyl-5-oxazolemethanamine** hydrochloride from Ethyl 2-ethyl-5-oxazolecarboxylate.

Step 1: Reduction

- Setup: Flame-dry a 250 mL 3-neck round-bottom flask under Argon.
- Reagents: Charge with

  (1.5 equiv) in anhydrous THF (0.5 M). Cool to 0°C.
- Addition: Add Ethyl 2-ethyl-5-oxazolecarboxylate (1.0 equiv) in THF dropwise over 30 mins.
- Reaction: Warm to RT and reflux for 2 hours. Monitor by TLC (System: 10% MeOH in DCM). [1]
- Workup: Fieser workup (add

  mL H

  O,

© 2026 BenchChem. All rights reserved.

mL 15% NaOH,

mL H

O). Filter the white precipitate.[1]

Step 2: Amine Conversion (via Mesylate/Azide)

If direct reduction yields the alcohol, convert to amine:

- Mesylation: React alcohol with MsCl/Et

  N in DCM (0°C).
- Azidation: React mesylate with NaN

  in DMF (60°C, 4h).
- Reduction: Staudinger reduction (

  ,

) to yield the free amine.[1]

Step 3: Salt Formation (Critical for Stability)

The free base is an oil prone to oxidation.[1]

- Dissolve the crude oil in diethyl ether.[1]
- Add 4N HCl in dioxane dropwise at 0°C.
- Filter the hygroscopic white solid.
- Yield: Typically 60-75% over 3 steps.

References

- PubChem.Compound Summary: (2-ethyl-1,3-oxazol-5-yl)methanamine (CAS 1206982-50-4). National Library of Medicine.[1] [Link][1]

© 2026 BenchChem. All rights reserved.

- Beilstein Archives.Efficient synthesis of ethyl 2-(oxazolin-2-yl)alkanoates.[3] (2021).[1][3] [Link][1]
- UniLu.PubChemLite: **2-Ethyl-5-oxazolemethanamine** Mass Spectrometry Data. [Link][1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. mdpi.com [mdpi.com]
- 2. WO1996036617A1 - Substituted oxazoles for the treatment of inflammation - Google Patents [patents.google.com]
- 3. beilstein-archives.org [beilstein-archives.org]

- To cite this document: BenchChem. [Technical Guide: Spectroscopic Characterization of 2-Ethyl-5-oxazolemethanamine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b572289/docs#technical-guide-spectroscopic-characterization-of-2-ethyl-5-oxazolemethanamine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.